

Physicochemical Properties of Levopropylhexedrine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levopropylhexedrine

Cat. No.: B10762870

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **levopropylhexedrine** hydrochloride. The information herein is intended to support research, development, and analytical activities involving this compound. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided for key characterization experiments.

Introduction

Levopropylhexedrine, the levorotatory isomer of propylhexedrine, is a volatile sympathomimetic amine.^{[1][2]} It is the more biologically active isomer of the two enantiomers.^{[1][2]} Due to the volatility of the freebase, it is commonly prepared as a hydrochloride salt to improve its stability.^{[1][2]} **Levopropylhexedrine** hydrochloride is a crystalline solid.^{[1][3]} This document focuses on the essential physicochemical characteristics of this salt form.

Quantitative Physicochemical Data

The following tables summarize the available quantitative data for **levopropylhexedrine** hydrochloride.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₁ N · HCl	[3]
Molecular Weight	191.74 g/mol	[4][5][6]
CAS Number	1007-33-6	[3][4][5]

Table 1: General Properties of **Levopropylhexedrine** Hydrochloride

Solvent	Solubility	Reference
Water	Readily soluble	[4]
Ethanol	20 mg/mL	[3][7]
Chloroform	Soluble	[4]
Diethyl Ether	Sparingly soluble	[4]
Dimethylformamide (DMF)	20 mg/mL	[3][7]
Dimethyl sulfoxide (DMSO)	20 mg/mL	[3][7]
Methanol	1 mg/mL	[3][7]
Phosphate Buffered Saline (PBS, pH 7.2)	10 mg/mL	[3][7]

Table 2: Solubility of **Levopropylhexedrine** Hydrochloride

Property	Value	Notes	Reference
Melting Point	127.0 °C	This value is reported for the racemic mixture, DL-Propylhexedrine hydrochloride. The melting point of the pure levopropylhexedrine enantiomer may differ.	[5]
pKa	Not explicitly found	As an amine hydrochloride, the pKa will be in the acidic range, corresponding to the dissociation of the protonated amine.	

Table 3: Thermal and Acid-Base Properties

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of amine hydrochloride salts like **levopropylhexedrine** hydrochloride are outlined below.

Melting Point Determination

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.

Protocol:

- **Sample Preparation:** A small amount of the dry **levopropylhexedrine** hydrochloride powder is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- **Observation:** The sample is observed through a magnifying lens.
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting, and the temperature at which the last solid particle melts is recorded as the completion of melting. The melting point is reported as this range.

Solubility Determination

The solubility of **levopropylhexedrine** hydrochloride in various solvents can be determined using the equilibrium solubility method.

Protocol:

- **Sample Preparation:** An excess amount of **levopropylhexedrine** hydrochloride is added to a known volume of the desired solvent in a sealed vial.
- **Equilibration:** The vials are agitated at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Collection and Preparation:** After equilibration, the suspension is allowed to settle, and an aliquot of the supernatant is carefully removed and filtered through a suitable syringe filter (e.g., 0.22 µm) to remove any undissolved solid.
- **Quantification:** The concentration of **levopropylhexedrine** hydrochloride in the filtrate is determined by a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The solubility is expressed as the concentration of the dissolved salt in the solvent (e.g., in mg/mL or g/100 mL).

pKa Determination

The acid dissociation constant (pKa) of **levopropylhexedrine** hydrochloride, which corresponds to the pKa of its conjugate acid (the protonated amine), can be determined by potentiometric titration.

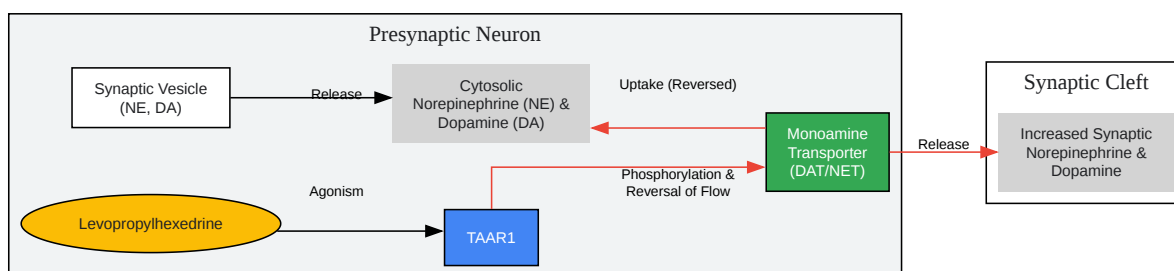
Protocol:

- **Sample Preparation:** A known weight of **levopropylhexedrine** hydrochloride is dissolved in a known volume of deionized water.
- **Titration Setup:** The solution is placed in a thermostatted vessel with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong base (e.g., 0.1 M NaOH) is added in small, precise increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, where half of the protonated amine has been neutralized.

Visualizations

Proposed Signaling Pathway

Propylhexedrine acts as a norepinephrine-dopamine releasing agent.^[4] This is believed to occur through its interaction with Trace Amine-Associated Receptor 1 (TAAR1) and subsequent reversal of the direction of flow of monoamine transporters.^[4]

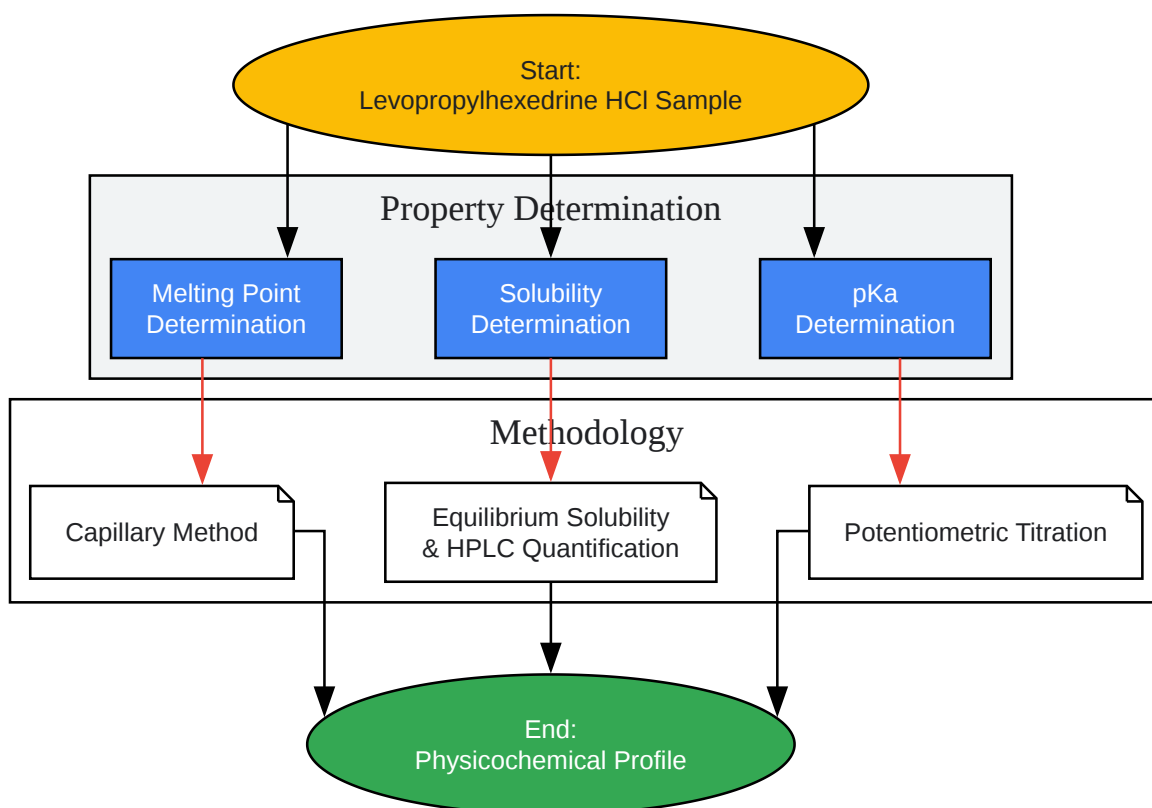


[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **levopropylhexedrine** action.

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of an amine hydrochloride salt like **levopropylhexedrine** hydrochloride.



[Click to download full resolution via product page](#)

Caption: Workflow for physicochemical characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.psychonautwiki.org [m.psychonautwiki.org]
- 2. Propylhexedrine - Wikipedia [en.wikipedia.org]
- 3. caymanchem.com [caymanchem.com]
- 4. Propylhexedrine hydrochloride | 1007-33-6 | Benchchem [benchchem.com]
- 5. DL-Propylhexedrine hydrochloride | 1007-33-6 | FP27235 [biosynth.com]
- 6. medkoo.com [medkoo.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Physicochemical Properties of Levopropylhexedrine Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10762870#physicochemical-properties-of-levopropylhexedrine-hydrochloride-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com